

Application Notes and Protocols for Flow Cytometry Analysis Following PBF-1129 Treatment

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Compound of Interest

Compound Name: PBF-1129

Cat. No.: B1574665

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Introduction

PBF-1129 is an orally bioavailable antagonist of the adenosine A2B receptor (A2BR), a G protein-coupled receptor often overexpressed on various cancer and immune cells.[1] In the tumor microenvironment, high levels of adenosine act on A2BR to promote tumor cell proliferation, progression, and metastasis while suppressing anti-tumor immune responses.[1] [2] By blocking the interaction of adenosine with A2BR, **PBF-1129** is designed to inhibit downstream oncogenic signaling pathways and mitigate immunosuppression, thereby impeding tumor growth and enhancing anti-tumor immunity.[1][3]

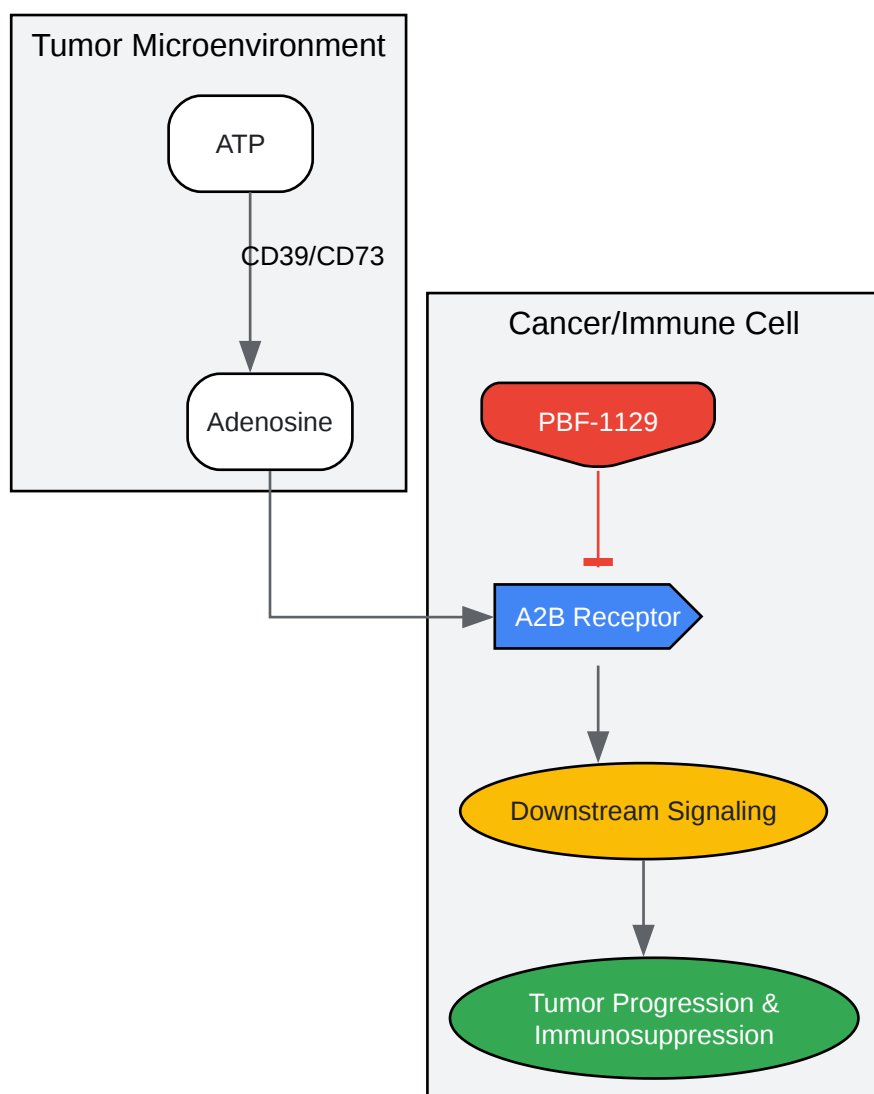
These application notes provide detailed protocols for utilizing flow cytometry to assess the cellular consequences of **PBF-1129** treatment on cancer cells. The described methods facilitate the quantitative analysis of apoptosis, cell cycle progression, and the expression of key cell surface markers, offering valuable insights into the mechanism of action of **PBF-1129**.

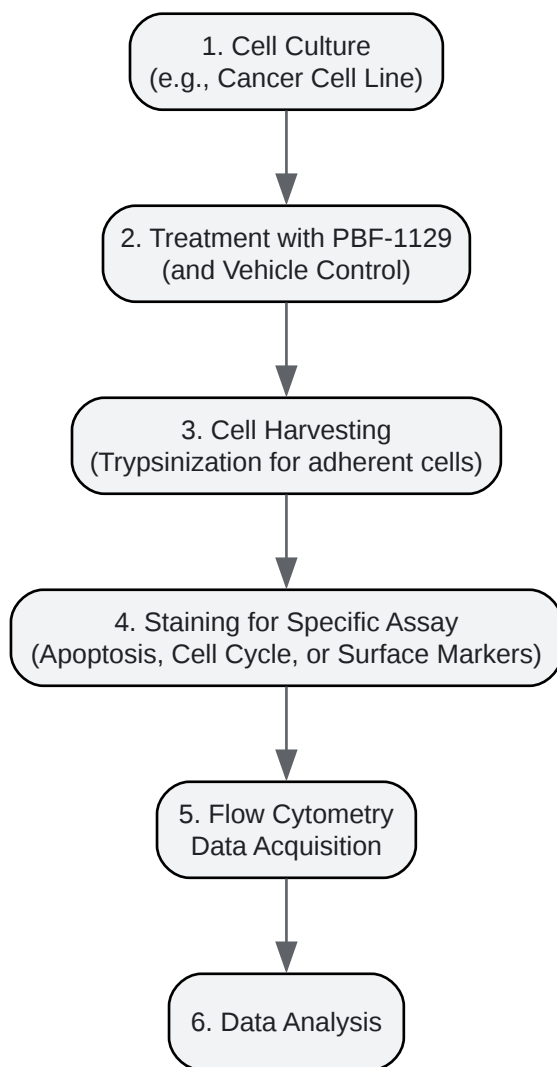
PBF-1129 Signaling Pathway

PBF-1129 acts as a competitive antagonist at the A2B adenosine receptor. In the tumor microenvironment, adenosine produced from the breakdown of ATP binds to A2BR on cancer and immune cells. This binding event triggers downstream signaling cascades that can

promote cancer cell proliferation and survival, as well as suppress the activity of immune cells.

PBF-1129 blocks this interaction, thereby inhibiting these tumor-promoting signals.





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References

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